

Spiro[3.5]nonan-2-ol molecular weight and formula

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Compound of Interest

Compound Name: Spiro[3.5]nonan-2-ol

Cat. No.: B2637614

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An In-depth Technical Guide on **Spiro[3.5]nonan-2-ol**: Physicochemical Properties

This guide provides core technical information regarding the chemical compound **Spiro[3.5]nonan-2-ol**, with a focus on its fundamental molecular properties. The data presented is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

Spiro[3.5]nonan-2-ol is a saturated bicyclic alcohol. Its structure consists of a cyclobutane ring and a cyclohexane ring sharing a single carbon atom, with a hydroxyl group attached to the cyclobutane ring at position 2.

The fundamental physicochemical properties of **Spiro[3.5]nonan-2-ol** are summarized below.

Table 1: Molecular Properties of Spiro[3.5]nonan-2-ol

Property	Value
Molecular Formula	C ₉ H ₁₆ O
Molecular Weight	140.22 g/mol
Canonical SMILES	C1CC2(CCC1)C(C2)O
InChI	InChI=1S/C9H16O/c10-8-6-9(1-2-3-7-9)4-5-8/h8,10H,1-7H2
CAS Number	15945-38-7

Logical Relationship of Molecular Properties

The molecular formula and structure are intrinsically linked to the molecular weight of the compound. The diagram below illustrates this fundamental relationship.

Caption: Relationship between molecular structure and molecular weight.

Experimental Protocols

Detailed experimental protocols for **Spiro[3.5]nonan-2-ol** are context-dependent, relating to its synthesis, purification, or use in further reactions. A generalized protocol for its synthesis might involve the reduction of the corresponding ketone, Spiro[3.5]nonan-2-one.

Example Synthetic Protocol: Reduction of Spiro[3.5]nonan-2-one

- **Dissolution:** Dissolve Spiro[3.5]nonan-2-one in a suitable solvent (e.g., methanol or ethanol) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Cooling:** Cool the solution in an ice bath to 0°C.
- **Reduction:** Add a reducing agent, such as sodium borohydride (NaBH₄), portion-wise to the stirred solution. The amount of reducing agent should be in slight molar excess relative to the ketone.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until

the starting material is consumed.

- Quenching: Slowly add a quenching agent, such as water or a dilute acid (e.g., 1M HCl), to neutralize the excess reducing agent.
- Extraction: Extract the product from the aqueous layer using an organic solvent (e.g., diethyl ether or ethyl acetate).
- Purification: Combine the organic layers, dry over an anhydrous salt (e.g., MgSO₄), filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography or distillation.

Signaling Pathways

As of the current knowledge base, **Spiro[3.5]nonan-2-ol** is not widely documented as a modulator of specific biological signaling pathways. Its primary role is typically as a synthetic intermediate or a structural motif in medicinal chemistry research. Further studies would be required to elucidate any potential biological activity and associated signaling cascades.

- To cite this document: BenchChem. [Spiro[3.5]nonan-2-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2637614#spiro-3-5-nonan-2-ol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b2637614#spiro-3-5-nonan-2-ol-molecular-weight-and-formula)

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